

Application Notes and Protocols for Disperse Yellow 211 in Synthetic Textile Dyeing

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Compound of Interest

Compound Name: Disperse yellow 211

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **Disperse Yellow 211** for dyeing synthetic textiles, with a primary focus on polyester. Detailed protocols for common dyeing methods are provided, along with key physicochemical and fastness property data to guide researchers and scientists in their textile dyeing applications.

Physicochemical Properties of Disperse Yellow 211

Disperse Yellow 211 is a monoazo disperse dye known for its brilliant greenish-yellow shade. [1] Its nonionic nature and low water solubility make it suitable for dyeing hydrophobic synthetic fibers like polyester, nylon, and cellulose acetate.[2]

Property	Value	Reference
C.I. Name	Disperse Yellow 211	[1][3]
C.I. Number	12755	[1][4]
CAS Number	86836-02-4	[1][3][4]
Molecular Formula	C15H12ClN5O4	[1][2][3][4]
Molecular Weight	361.74 g/mol	[1][3][4]
Appearance	Yellow-brown powder/particles	[2][5]
Solubility	Insoluble in water; Soluble in some organic solvents	[2]

Dyeing Applications and Mechanisms

Disperse Yellow 211 is primarily used for dyeing polyester fibers and their blends.[3][5] The dyeing mechanism involves the transfer of dye molecules from an aqueous dispersion to the surface of the hydrophobic fibers, followed by diffusion into the amorphous regions of the polymer structure. This process is facilitated by high temperatures, which swell the fibers and increase the kinetic energy of the dye molecules.[6][7][8]

Two primary industrial methods for applying **Disperse Yellow 211** to polyester are:

- Exhaust Dyeing (High-Temperature Method): A batch process where the textile material is circulated through a heated dyebath.
- Continuous Dyeing (Thermosol Method): A continuous process involving padding the fabric with the dye dispersion, followed by dry heat fixation.[9]

Fastness Properties of Disperse Yellow 211 on Polyester

The fastness properties of textiles dyed with **Disperse Yellow 211** are crucial for determining their end-use suitability. The following table summarizes typical fastness ratings on polyester, based on ISO standards.

Fastness Property	ISO Test Method (Example)	Rating (Scale 1-5, unless specified)	Reference
Light Fastness (Xenon Arc)	ISO 105-B02	6-7 (Scale 1-8)	[1] [3] [4] [5]
Washing Fastness (Staining)	ISO 105-C06	4-5	[1] [4]
Washing Fastness (Fading)	ISO 105-C06	5	[1] [4]
Perspiration Fastness (Staining)	ISO 105-E04	5	[1] [3] [4]
Perspiration Fastness (Fading)	ISO 105-E04	5	[1] [3] [4]
Ironing/Dry Heat Fastness (Staining)	ISO 105-P01	4-5	[1] [4] [5]
Ironing/Dry Heat Fastness (Fading)	ISO 105-P01	5	[1] [4] [5]
Sublimation Fastness	ISO 105-P01	Varies with temperature (e.g., 180-210°C)	[5]
Rubbing Fastness (Dry)	ISO 105-X12	Excellent	[9]

Experimental Protocols

The following are detailed protocols for the application of **Disperse Yellow 211** on 100% polyester fabric.

High-Temperature Exhaust Dyeing Protocol

This method is suitable for dyeing polyester in rope or piece form in a high-temperature, high-pressure dyeing machine.

Materials and Reagents:

- **Disperse Yellow 211**
- Dispersing agent (e.g., a lignosulfonate or naphthalene sulfonate condensate)
- pH buffer (e.g., acetic acid and sodium acetate) to maintain pH 4.5-5.5[6]
- Polyester fabric
- Sodium hydrosulfite (for reduction clearing)
- Sodium hydroxide (for reduction clearing)
- Detergent (non-ionic)

Equipment:

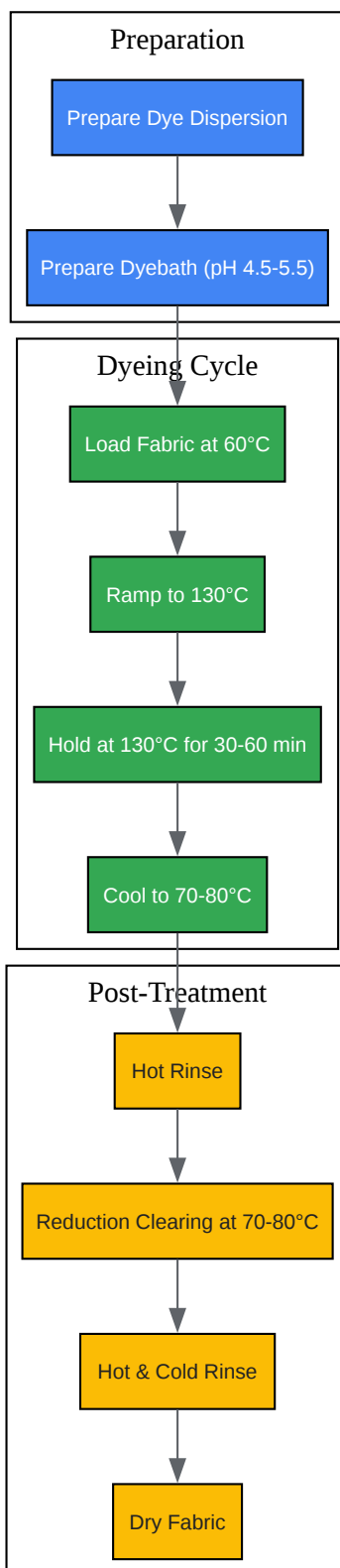
- High-temperature, high-pressure laboratory dyeing machine
- Beakers and graduated cylinders
- Stirring rods
- pH meter
- Washing and drying equipment

Procedure:

- Dye Dispersion Preparation:
 - Accurately weigh the required amount of **Disperse Yellow 211** (e.g., 1% on weight of fabric, o.w.f.).
 - Create a paste with a small amount of water and dispersing agent.
 - Gradually add warm water (40-50°C) while stirring to form a stable dispersion.

- Dye Bath Preparation:
 - Set the liquor-to-goods ratio (L:R), for example, 10:1.
 - Fill the dyeing machine with the required volume of water.
 - Add the dispersing agent (e.g., 1 g/L) and the pH buffer to achieve a pH of 4.5-5.5.[6]
 - Add the prepared dye dispersion to the dyebath.
- Dyeing Cycle:
 - Introduce the polyester fabric into the dyebath at approximately 60°C.
 - Circulate for 10-15 minutes to ensure even wetting and dye distribution.
 - Raise the temperature to 130°C at a rate of 1.5-2.0°C per minute.[6]
 - Hold the temperature at 130°C for 30-60 minutes, depending on the desired shade depth.
 - Cool the dyebath down to 70-80°C at a rate of 2-3°C per minute.
 - Drain the dyebath.
- Rinsing:
 - Rinse the dyed fabric with hot water (70-80°C) for 10 minutes.
 - Drain and repeat if necessary.
- Reduction Clearing (Post-treatment):
 - Prepare a fresh bath at 70-80°C.
 - Add sodium hydroxide (e.g., 2 g/L) and sodium hydrosulfite (e.g., 2 g/L).
 - Treat the fabric for 15-20 minutes to remove unfixed surface dye.[10]
 - Drain the bath.

- Final Rinsing and Drying:
 - Rinse with hot water, followed by a cold water rinse.
 - Neutralize with a small amount of acetic acid if necessary.
 - Hydroextract and dry the fabric.



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*Exhaust Dyeing Workflow for **Disperse Yellow 211***

Continuous Thermosol Dyeing Protocol

This method is designed for continuous dyeing of woven polyester fabrics and offers high productivity.

Materials and Reagents:

- **Disperse Yellow 211**
- Migration inhibitor (e.g., sodium alginate)
- Wetting agent
- pH buffer (e.g., citric acid) to maintain pH 4.5-5.5
- Polyester fabric
- Reagents for washing-off (as in exhaust dyeing)

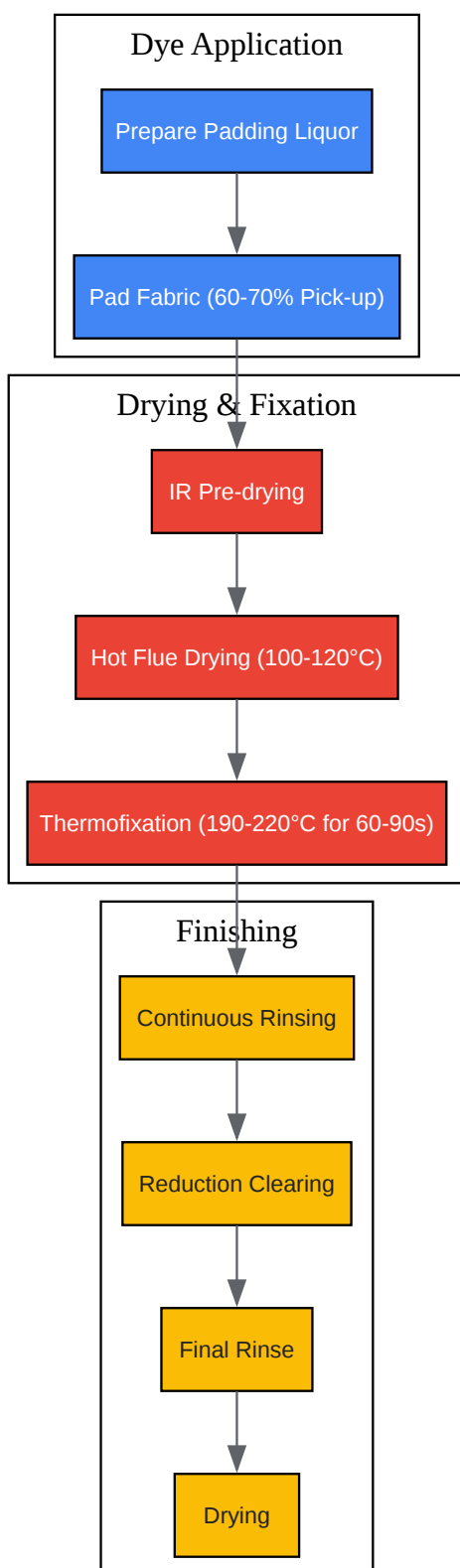
Equipment:

- Padding mangle
- Infrared (IR) pre-dryer
- Hot flue dryer
- Thermosol unit (hot air chamber)
- Continuous washing range

Procedure:

- Padding Liquor Preparation:
 - Prepare a stable dispersion of **Disperse Yellow 211** as described in the exhaust method.
 - In the padding bath, add the dye dispersion, wetting agent, migration inhibitor, and pH buffer. Ensure thorough mixing.

- Padding:
 - Pass the polyester fabric through the padding mangle containing the dye liquor.
 - Adjust the nip pressure to achieve a specific wet pick-up (e.g., 60-70%).
- Drying:
 - Immediately pass the padded fabric through an IR pre-dryer to begin evaporating water without causing dye migration.
 - Follow with a hot flue dryer to dry the fabric completely (e.g., at 100-120°C).[11]
- Thermofixation:
 - Pass the dry, padded fabric through the Thermosol unit.
 - Heat the fabric to 190-220°C for 60-90 seconds.[11][12] The exact temperature and time depend on the fabric weight and dye sublimation characteristics. During this step, the dye sublimates and diffuses into the polyester fibers.
- Washing-Off:
 - The dyed fabric is then passed through a continuous washing range.
 - The initial chambers are for rinsing to remove thickeners and unfixed dye.
 - A reduction clearing step (as described in the exhaust method) is performed in subsequent chambers.
 - This is followed by hot and cold rinsing.
- Drying:
 - The washed fabric is then dried in a continuous dryer.



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*Thermosol Dyeing Workflow for **Disperse Yellow 211***

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- To cite this document: BenchChem. [Application Notes and Protocols for Disperse Yellow 211 in Synthetic Textile Dyeing]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1203038#application-of-disperse-yellow-211-in-synthetic-textile-dyeing>]

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